

# CAY10465 Technical Support Center: Stability, Storage, and Experimental Best Practices

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## Compound of Interest

Compound Name: CAY10465

Cat. No.: B027655

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Welcome to the comprehensive technical support guide for **CAY10465**, a potent and selective Aryl Hydrocarbon Receptor (AhR) agonist. This resource is designed for researchers, scientists, and drug development professionals to ensure the optimal use, storage, and stability of **CAY10465** in your experiments. Here, we synthesize technical data with field-proven insights to help you navigate potential challenges and achieve reliable, reproducible results.

## Frequently Asked Questions (FAQs)

Q1: What is **CAY10465** and what is its primary mechanism of action?

**CAY10465** is a synthetic, resveratrol-based analog that acts as a high-affinity agonist for the Aryl Hydrocarbon Receptor (AhR), with a reported binding affinity ( $K_i$ ) of 0.2 nM.[1][2][3] Unlike its parent compound, resveratrol, **CAY10465** is highly selective for AhR and shows no significant activity at the estrogen receptor, even at high concentrations.[1] Its mechanism involves binding to the cytosolic AhR complex, inducing a conformational change, nuclear translocation, and heterodimerization with the AhR Nuclear Translocator (ARNT). This complex then binds to Xenobiotic Response Elements (XREs) in the DNA, modulating the transcription of target genes.

Q2: How should I store the solid (powder) form of **CAY10465**?

For long-term stability, the solid form of **CAY10465** should be stored at -20°C, tightly sealed in its original vial. Under these conditions, stability has been reported for at least two to four years, though this varies by supplier.[1] The compound is shipped at room temperature in the continental US by some vendors, indicating short-term stability at ambient temperatures, but -20°C is mandatory for long-term storage.

Q3: I've prepared a stock solution in DMSO. What are the correct storage conditions and how long is it stable?

DMSO stock solutions of **CAY10465** should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound and introduce moisture into the DMSO. Store these aliquots at -80°C for maximum stability, which is reported to be between 6 months and 2 years depending on the supplier. For shorter-term storage, aliquots can be kept at -20°C for up to one month.[1]

Q4: Why is it important to use fresh, anhydrous DMSO for reconstitution?

DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. Water contamination in DMSO can significantly decrease the solubility of hydrophobic compounds like **CAY10465**, potentially causing it to precipitate out of solution.[3] Using a fresh, sealed bottle of anhydrous, high-purity DMSO is critical for preparing a clear, stable stock solution.

Q5: Is **CAY10465** sensitive to light?

**CAY10465** is a stilbene derivative, a class of compounds known for their photosensitivity. Resveratrol, a related molecule, is known to undergo trans-to-cis isomerization upon exposure to UV light, which can alter its biological activity. While specific photodegradation studies on **CAY10465** are not widely published, it is best practice to protect both the solid compound and its solutions from light. Store vials in the dark and wrap tubes containing solutions in foil.

## Data Summary Tables

Table 1: Recommended Storage Conditions & Stability



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: Stability durations can vary between suppliers. Always refer to the product-specific datasheet.

Table 2: Solubility Information



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## Experimental Protocols & Workflow

### Protocol 1: Reconstitution of **CAY10465** for Stock Solution

- Objective: To prepare a high-concentration, stable stock solution of **CAY10465**.
- Causality: Using anhydrous DMSO and proper handling techniques prevents moisture contamination and ensures complete dissolution, which is critical for accurate downstream

dilutions and experimental reproducibility.

Materials:

- **CAY10465** (solid powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision pipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of **CAY10465** to warm to room temperature for at least 60 minutes. This prevents condensation of atmospheric moisture onto the cold powder.
- **Solvent Addition:** Under sterile conditions, use a calibrated pipette to add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Dissolution:** Cap the vial tightly and vortex gently until the solid is completely dissolved. If needed, brief sonication in a water bath can aid dissolution. Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquoting:** Immediately dispense the stock solution into single-use aliquots in sterile, tightly-sealing polypropylene tubes. The volume of the aliquots should be based on your typical experimental needs to minimize waste.
- **Storage:** Store the aliquots protected from light at -80°C for long-term storage or -20°C for short-term use.

## Experimental Workflow: From Compound to Cell-Based Assay

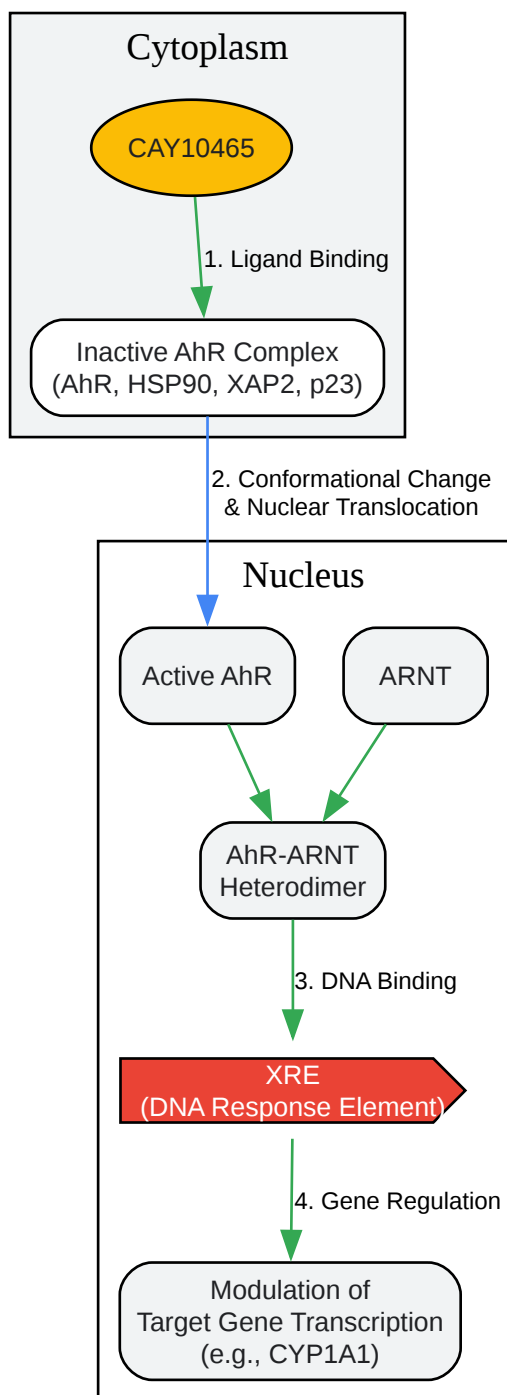
The following diagram illustrates the critical steps for handling **CAY10465** from initial reconstitution to its final application in a cell-based experiment.



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Caption: Canonical AhR signaling pathway activated by **CAY10465**.

## References

- Naem E, Alcalde R, Gladysz M, et al. Inhibition of apolipoprotein A-I gene by the aryl hydrocarbon receptor: a potential mechanism for smoking-associated hypoalphalipoproteinemia. *Life Sci.* 2012;91(1-2):64-69. [[Link](#)]

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## Sources

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- [2. CAY 10465 | AhR | Aryl Hydrocarbon Receptor | TargetMol](#) [[targetmol.com](https://www.targetmol.com)]
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